

Toxicological Profile of 5-Phenylundecane: A Data Gap Analysis

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Compound of Interest

Compound Name: 5-Phenylundecane

Cat. No.: B1205318

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Executive Summary

A comprehensive review of publicly available scientific literature and toxicological databases reveals a significant lack of specific toxicological data for **5-Phenylundecane** (CAS No: 4537-15-9). Despite its documented presence in some natural sources, such as *Acca sellowiana*^[1], and its availability as a chemical standard, there is a notable absence of in-depth toxicological studies. This guide summarizes the currently available information and highlights the critical data gaps that need to be addressed to establish a comprehensive safety profile for this compound.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **5-Phenylundecane** is presented below. This information is foundational for any future toxicological assessment.

Property	Value	Source
Molecular Formula	C17H28	PubChem[1], LGC Standards[2]
Molecular Weight	232.4 g/mol	PubChem[1], LGC Standards[2]
CAS Number	4537-15-9	PubChem[1], LGC Standards[2]
Boiling Point	306.00 to 307.00 °C @ 760.00 mm Hg (estimated)	The Good Scents Company[3]
Vapor Pressure	0.001000 mmHg @ 25.00 °C (estimated)	The Good Scents Company[3]
Flash Point	274.00 °F TCC (134.30 °C) (estimated)	The Good Scents Company[3]
logP (o/w)	7.450	The Good Scents Company[3]
Water Solubility	0.01282 mg/L @ 25 °C (estimated)	The Good Scents Company[3]
Synonyms	(1-Butylheptyl)benzene, undecan-5-ylbenzene	PubChem[1], LGC Standards[2]

Toxicological Data: A Notable Absence

A thorough search of toxicological databases and scientific literature did not yield any specific quantitative data from in vivo or in vitro studies for **5-Phenylundecane**. Key toxicological endpoints remain undetermined.

Toxicological Endpoint	Data
Oral/Parenteral Toxicity (e.g., LD50)	Not determined[3]
Dermal Toxicity	Not determined[3]
Inhalation Toxicity	Not determined[3]
Carcinogenicity	No information available
Genotoxicity	No information available
Reproductive and Developmental Toxicity	No information available

Safety data sheets and chemical databases consistently report a lack of hazard classification under the Globally Harmonized System (GHS)[3].

Experimental Protocols: A Call for Research

Due to the absence of published toxicological studies, no experimental protocols for **5-Phenylundecane** can be detailed. To address this data gap, a standardized toxicological evaluation workflow is proposed.

Caption: Proposed workflow for the toxicological evaluation of **5-Phenylundecane**.

Signaling Pathways and Mechanism of Toxicity

No information regarding the mechanism of toxicity or any associated signaling pathways for **5-Phenylundecane** has been reported in the scientific literature. Future research, as outlined in the proposed workflow, would be necessary to elucidate these aspects.

Conclusion and Recommendations

The current state of knowledge regarding the toxicology of **5-Phenylundecane** is insufficient to perform a comprehensive risk assessment. There is a clear need for foundational toxicological studies to be conducted. It is recommended that initial research focuses on in vitro cytotoxicity and genotoxicity screening. Should these initial tests indicate potential toxicity, further in vivo studies to determine acute toxicity (LD50) and repeated-dose toxicity would be warranted.

Such data is essential for any industry considering the use of **5-Phenylundecane** in products intended for human or environmental exposure.

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References

- 1. 5-Phenylundecane | C₁₇H₂₈ | CID 20661 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Phenylundecane | CAS 4537-15-9 | LGC Standards [lgcstandards.com]
- 3. 5-phenyl undecane, 4537-15-9 [thegoodscentcompany.com]
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